

1-Chloro-5-isoquinolinesulfonic acid safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-5-isoquinolinesulfonic acid

Cat. No.: B023764

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In-depth Technical Guide: 1-Chloro-5-isoquinolinesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 105627-80-3 Molecular Formula: $C_9H_6ClNO_3S$ Molecular Weight: 243.67 g/mol

This document provides a comprehensive overview of the available safety and technical data for **1-Chloro-5-isoquinolinesulfonic acid**. The information has been compiled from various sources to ensure a thorough guide for laboratory and research applications.

Summary of Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **1-Chloro-5-isoquinolinesulfonic acid**. It is important to note that a complete, experimentally verified dataset is not available in the public domain. Some data points are based on computational models and should be treated as estimates.

Property	Value	Source
Appearance	Pale Brown to Off-White Solid	Pharmaffiliates, Rui-Xi Bio
Molecular Formula	C ₉ H ₆ ClNO ₃ S	BLD Pharm, Pharmaffiliates
Molecular Weight	243.67 g/mol	BLD Pharm, Rui-Xi Bio
Melting Point	>250°C (decomposes)	Guidechem, Rui-Xi Bio
Density	1.608 g/cm ³ (calculated)	Guidechem
Solubility	Slightly soluble in DMSO, Methanol, and Water	Rui-Xi Bio
Refractive Index	1.68 (calculated)	Guidechem
logP (octanol-water partition coefficient)	3.21570 (calculated)	Guidechem

Toxicological Information

A comprehensive toxicological profile for **1-Chloro-5-isoquinolinesulfonic acid** is not available in the reviewed literature and safety data sheets. Therefore, specific quantitative data such as LD50 and LC50 values are not provided. It is recommended to handle this compound with the utmost care, assuming it may be harmful.

Metric	Value	Remarks
Acute Oral Toxicity (LD50)	Data not available	
Acute Dermal Toxicity (LD50)	Data not available	
Acute Inhalation Toxicity (LC50)	Data not available	
Skin Corrosion/Irritation	Data not available	Based on similar structures, may cause skin irritation.
Serious Eye Damage/Irritation	Data not available	Based on similar structures, may cause serious eye irritation.
Respiratory or Skin Sensitization	Data not available	
Germ Cell Mutagenicity	Data not available	
Carcinogenicity	Data not available	
Reproductive Toxicity	Data not available	
Specific Target Organ Toxicity (Single Exposure)	Data not available	Based on similar structures, may cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	
Aspiration Hazard	Data not available	

Hazard Identification and GHS Classification

A definitive GHS classification for **1-Chloro-5-isoquinolinesulfonic acid** has not been formally established in the available documentation. However, based on the known hazards of structurally similar compounds, such as other substituted quinoline and isoquinoline sulfonic acids, the following GHS pictograms and hazard statements could be anticipated. This is a precautionary assessment and should be treated as such in the absence of validated data.

Caption: Potential GHS Pictograms and Hazard Statements.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

Aspect	Recommendation
Handling	- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. - Avoid breathing dust. Use in a well-ventilated area or under a fume hood. - Avoid contact with skin and eyes. - Wash hands thoroughly after handling.
Storage	- Store in a tightly closed container. - Keep in a cool, dry, and well-ventilated place. - Recommended storage temperatures vary by supplier, ranging from 2-8°C to -20°C. ^[1] Check the supplier's recommendation.

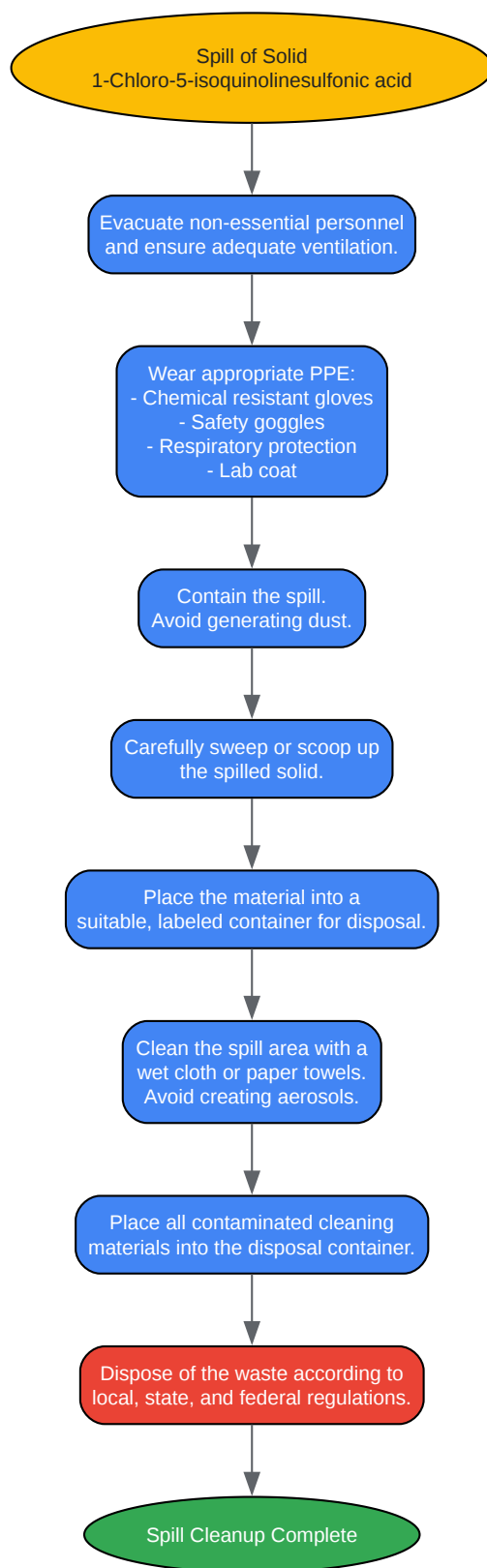
First Aid Measures

In case of exposure to **1-Chloro-5-isoquinolinesulfonic acid**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Inhalation	- Move the person to fresh air. - If breathing is difficult, give oxygen. - If not breathing, give artificial respiration. - Seek medical attention.
Skin Contact	- Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. - Seek medical attention if irritation persists.
Eye Contact	- Rinse cautiously with water for several minutes. - Remove contact lenses, if present and easy to do. Continue rinsing. - Immediately seek medical attention.
Ingestion	- Do NOT induce vomiting. - Never give anything by mouth to an unconscious person. - Rinse mouth with water. - Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, a clear and logical workflow should be followed to ensure the safety of personnel and the environment.



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Caption: General workflow for handling a solid chemical spill.

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., toxicity, flammability) are not available for **1-Chloro-5-isoquinolinesulfonic acid** in the public domain. Standardized OECD or EPA guidelines for chemical testing would likely be followed, but no specific reports for this compound were found.

Disclaimer

The information provided in this guide is based on limited available data and is intended for use by qualified professionals. It is not exhaustive and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) from a supplier. Users should always consult the most current SDS for this compound before handling and conduct their own risk assessment. Google and its affiliates make no warranties, express or implied, and assume no liability for the accuracy or completeness of the information contained herein.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com